

Technical Synthesis Guide: 1-(2-Methyl-2-nitropropyl)pyrrolidine

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Compound of Interest

Compound Name: 1-(2-Methyl-2-nitropropyl)pyrrolidine

CAS No.: 130564-37-3

Cat. No.: B3039748

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CAS Registry Number: 130564-37-3 Chemical Formula:

Molecular Weight: 172.23 g/mol IUPAC Name: **1-(2-methyl-2-nitropropyl)pyrrolidine**[\[1\]](#)

Executive Summary & Strategic Analysis

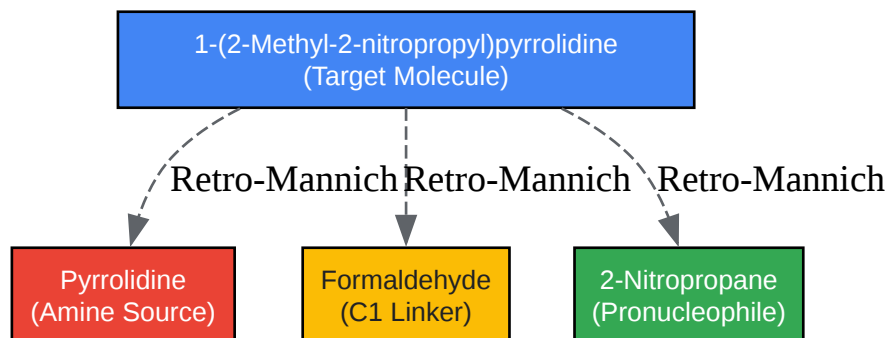
This technical guide details the synthesis of **1-(2-Methyl-2-nitropropyl)pyrrolidine**, a tertiary -nitroamine. This molecule serves as a critical intermediate in the synthesis of sterically hindered diamines and functionalized nitrogen heterocycles used in pharmaceutical development and energetic materials research.

The synthesis relies on a Nitro-Mannich (Aza-Henry) Condensation.[\[2\]](#) Unlike complex multi-step alkylations, this pathway utilizes a convergent, one-pot multicomponent reaction (MCR) that is atom-economical and scalable.

Retrosynthetic Disconnection

The structural analysis reveals a disconnection at the

bond, suggesting the assembly of three distinct components: a secondary amine (nucleophile/base), a non-enolizable aldehyde (electrophilic linker), and a nitroalkane (carbon acid/nucleophile).



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Figure 1: Retrosynthetic breakdown of the target molecule into commercially available precursors.

Reaction Mechanism & Chemical Logic

The synthesis proceeds via a Mannich-type condensation.[1] The reaction is driven by the dual role of pyrrolidine, which acts both as the substrate for iminium ion formation and as the base to deprotonate 2-nitropropane.

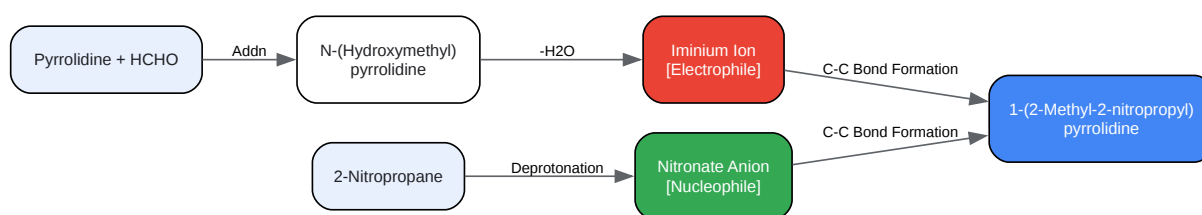
Mechanistic Pathway[3]

- Hemiaminal Formation: Pyrrolidine attacks formaldehyde to form -(hydroxymethyl)pyrrolidine.
- Iminium Generation: Acid-catalyzed (or equilibrium-driven) dehydration yields the reactive pyrrolidinium iminium ion ().
- Nitronate Formation: The basicity of the amine (or added base) deprotonates 2-nitropropane (), generating the nucleophilic nitronate anion.

- C-C Bond Formation: The nitronate attacks the electrophilic iminium species to form the -nitroamine.

Critical Constraint: 2-Nitropropane is a secondary nitroalkane with only one

-hydrogen. This prevents the "double Mannich" side reactions common with nitromethane, ensuring high selectivity for the mono-adduct.



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Figure 2: Mechanistic flow of the Nitro-Mannich condensation.

Experimental Protocol

This protocol is designed for a 100 mmol scale synthesis. It employs a "one-pot" aqueous/alcoholic procedure which is safer and greener than solvent-free methods.

Materials & Reagents

Reagent	Role	Equiv.	Amount	Notes
Pyrrolidine	Amine Source	1.0	7.11 g (8.3 mL)	Flammable, Corrosive
Formaldehyde (37% aq)	Linker	1.1	8.9 g (approx 8.2 mL)	Suspected Carcinogen
2-Nitropropane	Nucleophile	1.1	9.8 g (9.9 mL)	Group 2B Carcinogen
Ethanol (95%)	Solvent	N/A	50 mL	Solvent medium
NaOH (10% aq)	Catalyst	0.05	Catalytic	Optional pH adjustment

Step-by-Step Methodology

Phase 1: Iminium Pre-formation

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a pressure-equalizing addition funnel. Place in an ice-water bath ().
- Amine Addition: Charge the flask with Pyrrolidine (100 mmol) and Ethanol (30 mL).
- Formaldehyde Addition: Add Formaldehyde (37% aq, 110 mmol) dropwise via the addition funnel over 15 minutes.
 - Observation: The reaction is exothermic. Maintain internal temperature .
 - Logic: Pre-mixing amine and aldehyde favors the formation of the hemiaminal/iminium species before the nitroalkane is introduced, reducing side reactions.

Phase 2: Nitro-Mannich Condensation

- Nitro Addition: Add 2-Nitropropane (110 mmol) to the stirred mixture.

- **Catalysis:** (Optional) If the reaction is sluggish, add 1-2 mL of 10% NaOH. The basicity of pyrrolidine is usually sufficient, but catalytic base ensures rapid nitronate generation.
- **Heating:** Remove the ice bath. Heat the mixture to 60°C (or gentle reflux) for 4–6 hours.
 - **Monitoring:** Monitor reaction progress via TLC (Silica, 10% MeOH in DCM, stain with Ninhydrin or Iodine).

Phase 3: Workup & Purification

- **Concentration:** Remove ethanol under reduced pressure (Rotary Evaporator).
- **Extraction:**
 - Resuspend the residue in Diethyl Ether or DCM (50 mL).
 - Wash with Water (2 x 30 mL) to remove unreacted formaldehyde and inorganic salts.
 - Acid-Base Purification (Crucial for Purity):
 1. Extract the organic layer with 1M HCl (3 x 30 mL). The product (amine) moves to the aqueous phase; non-basic impurities (nitroalkane excess) stay in organic.
 2. Basify the combined aqueous extracts with 2M NaOH or until pH > 10.
 3. Extract the turbid aqueous mixture with DCM (3 x 40 mL).
- **Drying:** Dry the final organic layer over anhydrous . Filter and evaporate.
- **Final Polish:** The resulting oil is typically >95% pure. For analytical grade, perform vacuum distillation (approx. 80-90°C at 1 mmHg).

Characterization Data (Expected)

Technique	Expected Signal / Data	Interpretation
NMR ()	1.60 (s, 6H)	gem-dimethyl groups adjacent to .
1.75 (m, 4H)	Pyrrolidine ring (-protons).	
2.60 (m, 4H)	Pyrrolidine ring (-protons adjacent to N).	
2.95 (s, 2H)	Methylene bridge ().	
IR Spectroscopy	1540 (Asymmetric)	stretch.
1360 (Symmetric)	stretch.	
No or stretch	Confirms tertiary amine formation.	
Mass Spectrometry		Protonated molecular ion.

Safety & Handling Protocols

Critical Hazards

- 2-Nitropropane: Classified as a Group 2B carcinogen. It must be handled in a fume hood with proper PPE (nitrile gloves, safety glasses). Avoid generating mists.
- Energetic Potential: While this specific molecule is stable, nitro-compounds can be energetic. Do not distill the crude residue to dryness at high temperatures (>150°C) without DSC

testing.

- Nitrosamines: Secondary amines (pyrrolidine) in the presence of nitrosating agents can form carcinogenic nitrosamines. Ensure all glassware is free of nitrite salts/oxidizers.

Waste Disposal

- Aqueous waste from the initial wash contains formaldehyde; treat with ammonia or specific aldehyde neutralizers before disposal.
- Organic waste containing nitroalkanes should be segregated into halogenated/non-halogenated waste streams as per local EHS regulations.

References

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Sources

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